

Application Notes and Protocols for Palbociclib Isethionate in Laboratory Settings

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Compound of Interest

Compound Name: *Palbociclib Isethionate*

Cat. No.: *B1678292*

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These application notes provide detailed protocols for the preparation, storage, and laboratory use of **Palbociclib Isethionate**, a selective inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6).

Physicochemical Properties

Palbociclib Isethionate is the isethionate salt of Palbociclib, an orally available small molecule inhibitor of CDK4 and CDK6.^[1] Understanding its physical and chemical properties is crucial for its effective use in experimental settings.

Property	Value	Source
Chemical Name	6-acetyl-8-cyclopentyl-5-methyl-2-[[5-(piperazin-1-yl)pyridin-2-yl]amino}pyrido[2,3-d]pyrimidin-7-one;2-hydroxyethanesulfonic acid	[2][3]
Molecular Formula	C ₂₄ H ₂₉ N ₇ O ₂ · C ₂ H ₆ O ₄ S	[2]
Molecular Weight	573.66 g/mol	[2][4]
CAS Number	827022-33-3	[2][4]
Appearance	Yellow to pale yellow powder	[5]
Solubility (Water)	≥26.8 mg/mL. Some sources indicate 10 mg/mL, warming may be required. One source states up to 50 mg/mL with ultrasonication is possible.	[2][3][4][5]
Solubility (DMSO)	Solubility in DMSO is inconsistent across sources. Some report insolubility, while others state solubility at ≥28.7 mg/mL or lower concentrations like 6.25-10 mg/mL, possibly requiring fresh DMSO and sonication. It is recommended to test solubility in a small amount first.	[2][3][4][5]
Solubility (Ethanol)	Insoluble	[2][4]

Mechanism of Action: CDK4/6 Inhibition

Palbociclib selectively inhibits CDK4 and CDK6, key regulators of the cell cycle.[5][6] Specifically, it prevents the phosphorylation of the Retinoblastoma (Rb) protein.[1][6] This

inhibition blocks the progression of the cell cycle from the G1 to the S phase, thereby suppressing DNA replication and inhibiting the proliferation of cancer cells.[6]

Figure 1: Palbociclib's inhibition of the CDK4/6 pathway.

Experimental Protocols

Protocol 1: Preparation of Palbociclib Isethionate Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **Palbociclib Isethionate**.

Materials and Equipment:

- **Palbociclib Isethionate** powder
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)
- Sterile syringe filters (0.22 µm)
- Sterile microcentrifuge tubes for aliquots
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions:

- Handle **Palbociclib Isethionate** powder in a chemical fume hood.
- Wear appropriate PPE at all times.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.[6]

Procedure:

- Calculate the required mass:
 - To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * 573.66 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$
 - For example, to prepare 10 mL of a 10 mM stock solution: $\text{Mass} = 10 * 573.66 * 0.010 * 1 = 5.74 \text{ mg}$
- Weigh the powder:
 - Carefully weigh the calculated amount of **Palbociclib Isethionate** powder.
- Dissolution:
 - Add the powder to a sterile conical tube.
 - Add the desired volume of sterile water.
 - Vortex the solution thoroughly for 2-3 minutes.
 - If the compound does not fully dissolve, gentle warming in a water bath (up to 50°C) or sonication can be used to aid dissolution.^[4]
- Sterilization:
 - Once fully dissolved, sterilize the solution by passing it through a 0.22 µm syringe filter into a new sterile conical tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
 - Store the aliquots as recommended in the storage table below.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM stock solution to prepare working solutions for treating cells in culture.

Materials and Equipment:

- 10 mM **Palbociclib Isethionate** stock solution
- Sterile cell culture medium
- Sterile microcentrifuge tubes or conical tubes
- Pipettes and sterile tips

Procedure:

- Determine the final desired concentration:
 - The effective concentration of Palbociclib can vary between cell lines. A typical starting range for in vitro experiments is 10 nM to 2 μ M.[\[7\]](#)
- Calculate the required volume of stock solution:
 - Use the formula: $C_1V_1 = C_2V_2$
 - C_1 = Concentration of stock solution (10 mM)
 - V_1 = Volume of stock solution to add
 - C_2 = Desired final concentration
 - V_2 = Final volume of the working solution
 - For example, to prepare 1 mL of a 1 μ M working solution: $V_1 = (1 \mu\text{M} * 1 \text{ mL}) / 10,000 \mu\text{M} = 0.0001 \text{ mL}$ or 0.1 μ L

- Serial Dilutions (Recommended):
 - Due to the small volume calculated, it is recommended to perform serial dilutions.
 - Step A (Intermediate Dilution): Prepare a 100 μ M intermediate solution by adding 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium.
 - Step B (Final Dilution): Use the 100 μ M intermediate solution to prepare the final working concentrations. For a 1 μ M final concentration in a well containing 1 mL of medium, add 10 μ L of the 100 μ M intermediate solution.
- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of the solvent used for the final dilution (e.g., cell culture medium) to control wells.
- Treatment of Cells:
 - Add the appropriate volume of the working solution to the cell culture plates.
 - Gently mix the plate to ensure even distribution.

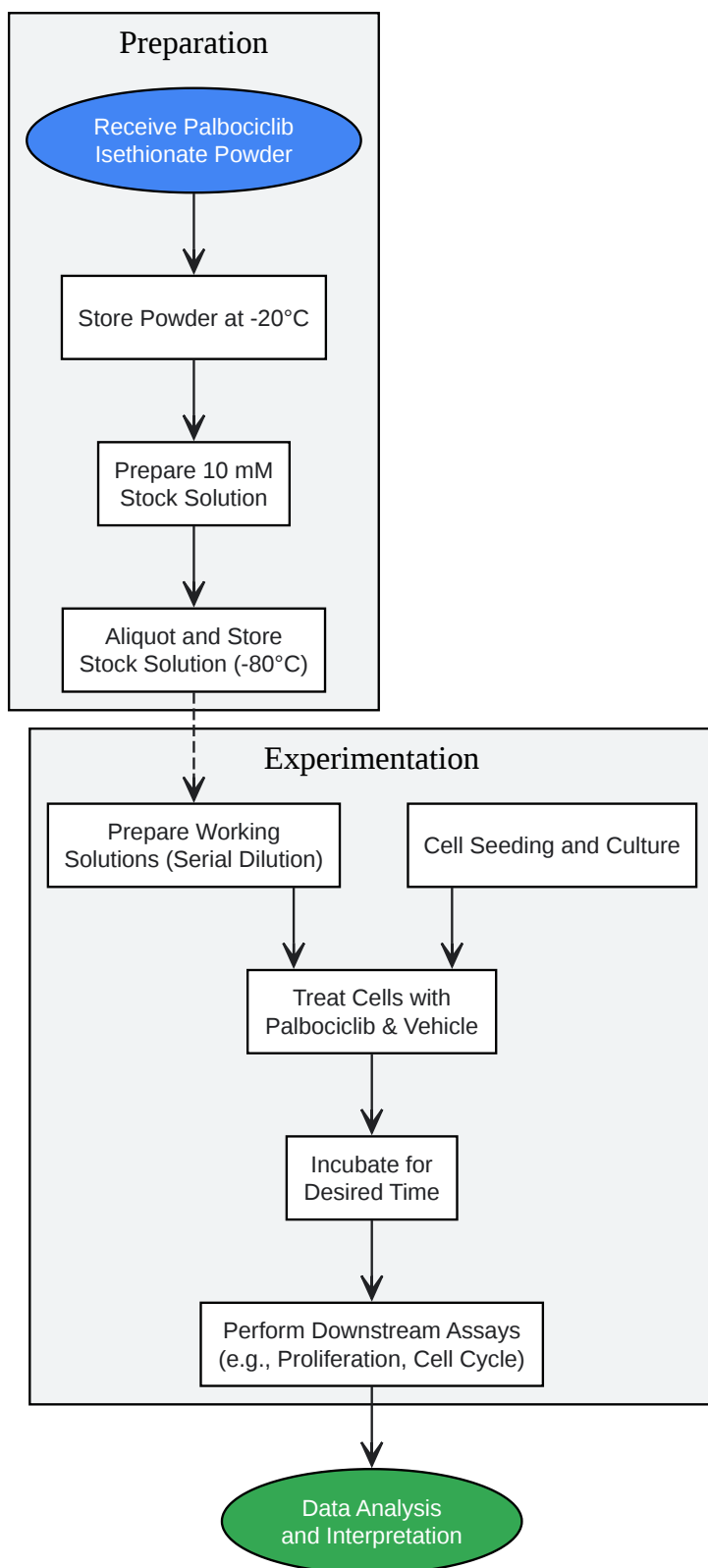
Storage and Stability

Proper storage of **Palbociclib Isethionate** is critical to maintain its activity.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place.
Stock Solution in Water	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 6 months		
Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Use fresh, anhydrous DMSO for best results as moisture can reduce solubility.
-20°C	Up to 1-6 months		

Experimental Workflow

The following diagram outlines the general workflow for using **Palbociclib Isethionate** in a laboratory setting.



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Figure 2: Workflow for **Palbociclib Isethionate** use.

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References

- 1. Palbociclib (PD0332991) Isethionate | CDK4/6 inhibitor | anticancer drug | CAS 827022-33-3 | Buy Palbociclib (PD-0332991; Ibrance) Isethionate from Supplier InvivoChem [invivochem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. apexbt.com [apexbt.com]
- 4. Palbociclib Isethionate | CDK | TargetMol [targetmol.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. cyclin-d1.com [cyclin-d1.com]
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